

A Researcher's Guide to Assessing PROTAC Ternary Complex Formation

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Compound of Interest

Thalidomide-O-amido-C8-NH2
hydrochloride

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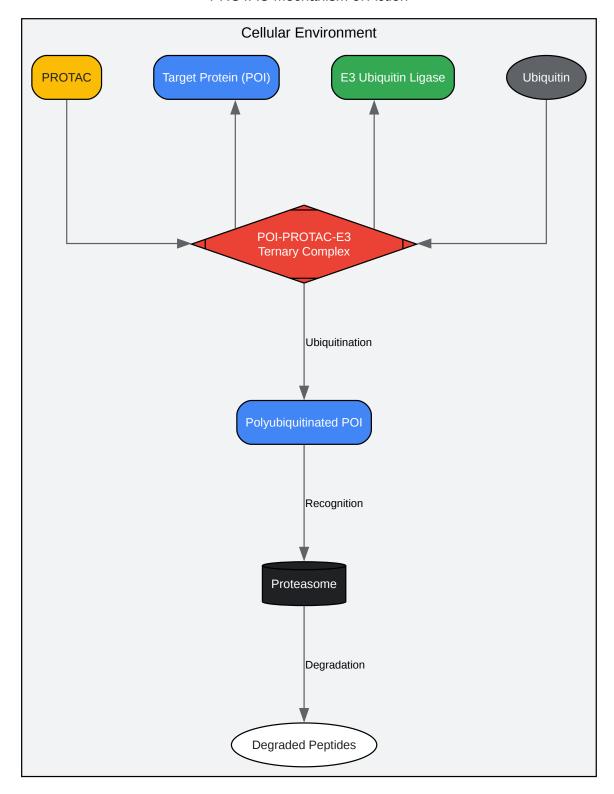
The formation of a stable ternary complex, comprising the PROTAC molecule, the target protein of interest (POI), and an E3 ubiquitin ligase, is the cornerstone of PROTAC-mediated protein degradation. For researchers in drug discovery, the ability to accurately characterize this complex is paramount for optimizing PROTAC design and predicting downstream degradation efficacy. This guide provides a comparative overview of key biophysical and cellular assays used to assess ternary complex formation, complete with experimental data and detailed protocols to aid in the selection of the most appropriate methods for your research needs.

The PROTAC Mechanism: A Ternary Complex Affair

Proteolysis-targeting chimeras (PROTACs) are heterobifunctional molecules designed to hijack the cell's natural protein disposal system, the ubiquitin-proteasome system (UPS). They achieve this by simultaneously binding to a target protein and an E3 ubiquitin ligase. This proximity induces the formation of a ternary complex, which facilitates the transfer of ubiquitin from the E3 ligase to the target protein. The polyubiquitinated protein is then recognized and degraded by the proteasome. The stability and kinetics of this ternary complex are critical determinants of the efficiency of protein degradation.[1][2][3]

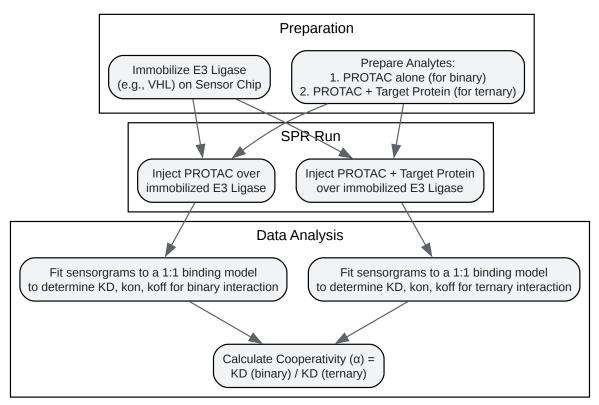


PROTAC Mechanism of Action



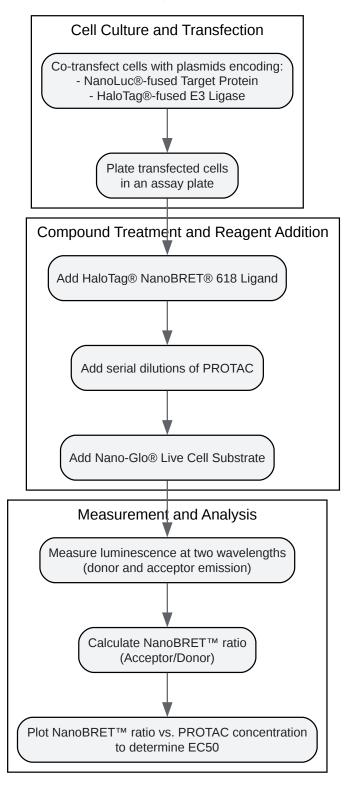


SPR Experimental Workflow





NanoBRET™ Experimental Workflow



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References

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